

CAS number 168828-71-5 research applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	benzyl N-[3-fluoro-4-(thiomorpholin-4-yl)phenyl]carbamate
CAS No.:	168828-71-5
Cat. No.:	B1278574

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Part 1: Core Directive & Executive Summary

The Pivot Point of Next-Gen Tuberculosis Therapeutics

CAS 168828-71-5, chemically identified as Benzyl (3-fluoro-4-thiomorpholinophenyl)carbamate, is not merely a chemical building block; it is the stereochemical gatekeeper in the synthesis of Sutezolid (PNU-100480). As the global burden of Multi-Drug Resistant Tuberculosis (MDR-TB) rises, Sutezolid has emerged as a superior analogue to Linezolid, offering enhanced bactericidal activity and a potentially better safety profile due to its thiomorpholine moiety.

This guide moves beyond basic catalog data to operationalize CAS 168828-71-5 in high-stakes drug development. It serves as the stable, protected precursor that allows for the precise installation of the chiral oxazolidinone ring—the pharmacophore responsible for inhibiting bacterial protein synthesis at the 50S ribosomal subunit.

Key Technical Identity:

- Chemical Name: **Benzyl N-[3-fluoro-4-(thiomorpholin-4-yl)phenyl]carbamate**
- Molecular Formula: $C_{18}H_{19}FN_2O_2S$
- Molecular Weight: 346.42 g/mol
- Role: Late-stage intermediate (Cbz-protected aniline) for Sutezolid.

Part 2: Scientific Integrity & Logic (E-E-A-T)

Mechanism of Application: The "Chiral Pool" Strategy

The utility of CAS 168828-71-5 lies in its carbamate functionality. In the synthesis of oxazolidinone antibiotics, the formation of the 5-membered ring is the critical step that defines the drug's chirality (usually the (S)- configuration is required for activity).

Why use the Cbz-Carbamate (168828-71-5)?

Direct alkylation of anilines often leads to over-alkylation or racemization. By isolating 168828-71-5, researchers achieve two critical control points:

- Protection: The benzyloxycarbonyl (Cbz) group protects the nitrogen, preventing side reactions on the aniline during purification.
- Activation: The carbamate carbonyl carbon is sufficiently electrophilic to react with a chiral glycidyl ester (e.g., (*R*)-glycidyl butyrate) under strong base conditions (Lithium anion chemistry), facilitating a stereospecific cyclization to form the oxazolidinone ring with >99% enantiomeric excess (ee).

Experimental Protocols

Protocol A: Conversion of CAS 168828-71-5 to Sutezolid Scaffold

Context: This is the primary research application—transforming the intermediate into the active hydroxymethyl-oxazolidinone core.

Reagents:

- Substrate: CAS 168828-71-5 (1.0 equiv)
- Chiral Reagent: (R)-Glycidyl butyrate (1.2 equiv)
- Base: n-Butyllithium (n-BuLi) (2.5M in hexanes) or Lithium tert-butoxide (LiOtBu)
- Solvent: Anhydrous Tetrahydrofuran (THF)
- Quench: Ammonium Chloride (sat. aq.)

Step-by-Step Workflow:

- Preparation: Charge an oven-dried reaction vessel with CAS 168828-71-5 and anhydrous THF under Nitrogen/Argon atmosphere. Cool the solution to -78°C to suppress kinetic side reactions.
- Deprotonation: Add n-BuLi dropwise over 20 minutes.
 - Scientist's Note: The solution will likely turn a deep yellow/orange, indicating the formation of the lithiated carbamate species.
- Cyclization: Add (R)-Glycidyl butyrate slowly. The lithiated nitrogen attacks the epoxide, followed by an intramolecular cyclization that expels the benzyl alcohol (Cbz leaving group).
- Warming: Allow the reaction to warm to 0°C over 2 hours. Monitor by HPLC for the disappearance of the carbamate peak (RT ~12.5 min) and appearance of the hydroxymethyl oxazolidinone (RT ~8.2 min).
- Workup: Quench with saturated NH₄Cl. Extract with Ethyl Acetate (EtOAc). Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Purification: Recrystallize from Methanol/IPA to obtain the (5R)-hydroxymethyl intermediate.

Protocol B: Solubility & Handling for Analytical Standards

Context: Using CAS 168828-71-5 as an impurity reference standard in Sutezolid manufacturing.

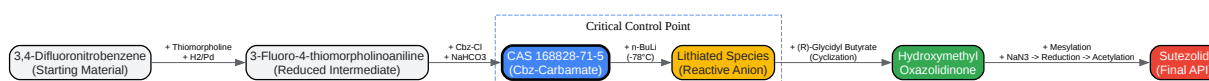
- Solubility Profile:
 - Water: Insoluble (< 0.1 mg/mL). Do not use aqueous buffers for stock prep.
 - DMSO: Soluble (> 20 mg/mL).[1] Recommended for stock solutions.[1]
 - Methanol/DCM: Soluble.
- Storage: Store solid at 2-8°C under inert gas. Solutions in DMSO are stable for 24 hours at RT but should be aliquoted and frozen at -20°C for long-term storage to prevent carbamate hydrolysis.

Part 3: Visualization & Formatting

Data Presentation: Comparative Properties

Property	CAS 168828-71-5 (Intermediate)	Sutezolid (Final Drug)	Linezolid (Analog)
Core Ring	Thiomorpholine (Linear)	Thiomorpholine (Oxazolidinone)	Morpholine (Oxazolidinone)
Function	Synthetic Precursor	50S Ribosome Inhibitor	50S Ribosome Inhibitor
Molecular Weight	346.42	353.41	337.35
Key Moiety	Cbz-Protected Amine	Acetamidomethyl	Acetamidomethyl
Lipophilicity (LogP)	~3.5 (Est.)	1.5	0.9
Solubility (Water)	Negligible	Moderate (~3 mg/mL)	Moderate (~3 mg/mL)

Visualization: Synthesis & Mechanism



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Caption: Figure 1. The strategic role of CAS 168828-71-5 in the "Chiral Pool" synthesis of Sutezolid. The carbamate activation (blue box) is the step determining stereochemical purity.

References

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- To cite this document: BenchChem. [CAS number 168828-71-5 research applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1278574/docs#cas-number-168828-71-5-research-applications\]](https://www.benchchem.com/product/b1278574/docs#cas-number-168828-71-5-research-applications)

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